

4-Acetylbenzonitrile chemical structure and IUPAC name

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Acetylbenzonitrile

Cat. No.: B130643

[Get Quote](#)

An In-depth Technical Guide to 4-Acetylbenzonitrile

This guide provides a comprehensive overview of **4-acetylbenzonitrile**, a versatile aromatic compound with significant applications in research and development, particularly in the synthesis of pharmaceuticals and agrochemicals. For researchers, scientists, and drug development professionals, this document details its chemical structure, properties, synthesis, and key applications.

Chemical Structure and IUPAC Name

4-Acetylbenzonitrile is an organic compound characterized by a benzene ring substituted at the para position with an acetyl group ($-\text{COCH}_3$) and a nitrile group ($-\text{CN}$).^{[1][2][3]} This dual functionality, featuring both an electrophilic carbonyl carbon and an electron-withdrawing nitrile group, makes it a valuable intermediate in organic synthesis.^[1]

The IUPAC name for this compound is **4-acetylbenzonitrile**.^{[4][5]} It is also commonly known by several synonyms, including 4'-cyanoacetophenone, p-cyanoacetophenone, and 4-cyanophenyl methyl ketone.^{[2][4]}

Below is a diagram representing the chemical structure of **4-acetylbenzonitrile**.

Caption: Chemical structure of **4-acetylbenzonitrile**.

Physicochemical Properties

4-Acetylbenzonitrile is typically an off-white to pale yellow crystalline powder or mass.^{[1][2]} A summary of its key quantitative properties is presented in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₉ H ₇ NO	^{[1][2][6]}
Molecular Weight	145.16 g/mol	^{[1][2][6]}
Melting Point	55-59 °C	^{[1][7]}
Appearance	Off-white to pale yellow crystalline powder	^{[1][2]}
Solubility	Soluble in chloroform and acetone; insoluble in water	^{[1][2][7]}
SMILES	<chem>CC(=O)c1ccc(cc1)C#N</chem>	^[4]
InChI Key	NLPHXWGWBKZSJC-UHFFFAOYSA-N	^[2]
CAS Number	1443-80-7	^{[1][2]}

Experimental Protocol: Synthesis of 4-(2-oxoacetyl)benzonitrile

The reactivity of the acetyl group in **4-acetylbenzonitrile** allows for further functionalization. A representative experimental protocol for the synthesis of 4-(2-oxoacetyl)benzonitrile from **4-acetylbenzonitrile** (referred to as para-cyano-acetophenone in the procedure) is detailed below.^[8]

Objective: To synthesize 4-(2-oxoacetyl)benzonitrile via the oxidation of **4-acetylbenzonitrile**.

Materials:

- **4-Acetylbenzonitrile** (para-cyano-acetophenone) (100 mmol)
- Selenium dioxide (SeO₂) (100 mmol)

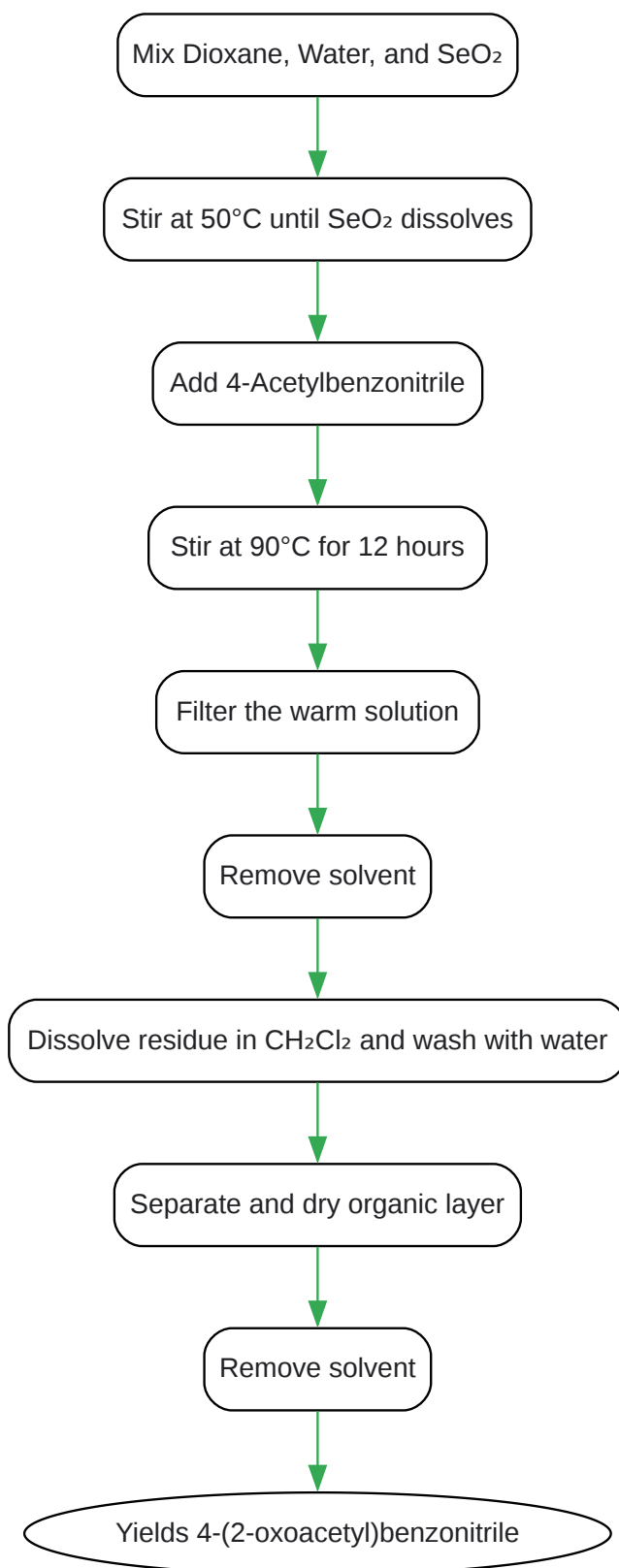
- 1,4-Dioxane (75 ml)
- Water (7.5 ml)
- Dichloromethane
- Magnesium sulfate (MgSO_4)

Procedure:

- To a mixture of 75 ml of 1,4-dioxane and 7.5 ml of water, add 100 mmol of selenium dioxide.
- Stir the mixture at 50°C until the selenium dioxide has completely dissolved.
- Add 100 mmol of **4-acetylbenzonitrile** to the reaction mixture.
- Increase the temperature to 90°C and stir for 12 hours.
- Filter the warm solution to remove any insoluble byproducts.
- Remove the solvent from the filtrate under reduced pressure.
- Dissolve the resulting residue in dichloromethane and wash with water.
- Separate the organic layer, dry it over magnesium sulfate, and filter.
- Remove the solvent from the organic layer to yield the final product, 4-(2-oxoacetyl)benzonitrile, as a solid.

Expected Yield: 85%[\[8\]](#)

The workflow for this synthesis is illustrated in the diagram below.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the synthesis of 4-(2-oxoacetyl)benzonitrile.

Applications in Research and Development

4-Acetylbenzonitrile serves as a crucial building block in the synthesis of more complex molecules. Its versatile chemical nature, stemming from the presence of both a nitrile and an acetyl group, allows for a wide range of chemical transformations.[1]

Key applications include:

- **Pharmaceutical Synthesis:** It is utilized in the preparation of antimalarial isonitriles and serves as an intermediate for various active pharmaceutical ingredients (APIs), including anesthetic and anti-allergic agents.[7] It is also used in the synthesis of imidazole derivatives.
- **Agrochemicals:** The compound is a precursor in the manufacturing of certain agrochemicals.[2][9]
- **Heterocyclic Chemistry:** The dual functionality of **4-acetylbenzonitrile** makes it a convenient starting material for constructing various heterocyclic scaffolds.[3]

Safety and Handling

4-Acetylbenzonitrile is classified as an irritant and may pose health risks if inhaled or ingested.[2][3] It is categorized as Acute Toxicity 4 (Dermal and Oral). Standard laboratory personal protective equipment, including gloves, eye protection, and a dust mask, should be worn when handling this chemical.[3] It should be stored in a dry environment, away from strong oxidizing agents and heat.[3]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nbino.com [nbino.com]
- 2. CAS 1443-80-7: 4-Acetylbenzonitrile | CymitQuimica [cymitquimica.com]
- 3. paspotmw.com [paspotmw.com]

- 4. 4'-Cyanoacetophenone | C₉H₇NO | CID 74044 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 4-Acetylbenzonitrile, 98+% | Fisher Scientific [fishersci.ca]
- 6. GSRS [gsrs.ncats.nih.gov]
- 7. 4-Acetylbenzonitrile | 1443-80-7 [chemicalbook.com]
- 8. 4-(2-OXOACETYL)BENZONITRILE synthesis - chemicalbook [chemicalbook.com]
- 9. 4-Acetyl Benzonitrile Manufacturer in Ankleshwar, 4-Acetyl Benzonitrile Supplier [maksons.co.in]
- To cite this document: BenchChem. [4-Acetylbenzonitrile chemical structure and IUPAC name]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b130643#4-acetylbenzonitrile-chemical-structure-and-iupac-name]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com